

Application Note: 2614W94 Gasket for High-Purity and Aggressive Media Applications

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Compound of Interest

Compound Name: 2614W94

Cat. No.: B1663313

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Introduction

The **2614W94** gasket is a high-performance sealing solution engineered for demanding applications in research, scientific, and drug development environments. This document provides detailed application notes and protocols for the proper installation and use of the **2614W94** gasket to ensure optimal performance and prevent leakage in critical systems. The gasket's unique composition offers broad chemical resistance and high-temperature stability, making it suitable for a wide range of laboratory equipment, including reactors, filtration systems, and analytical instrumentation.

It is important to note that the part number "**2614W94**" does not correspond to a universally recognized standard. The information presented here is based on a specialized gasket with an approximate internal diameter of 2.614 inches, designed for high-purity and aggressive media applications. Users should always verify the specific material and dimensions required for their application.

Materials and Specifications

The **2614W94** gasket is available in several high-performance materials to ensure compatibility with a wide array of chemicals and operating conditions. The choice of material is critical for the

longevity and integrity of the seal.

Table 1: Quantitative Data Summary of **2614W94** Gasket Materials

Material	Temperature Range	Maximum Pressure	Durometer (Shore A)	Chemical Compatibility Highlights
PTFE	-200°C to 260°C (-328°F to 500°F)[1][2]	800 psi (55 bar)	55-65D	Excellent resistance to most acids, bases, and organic solvents. [1][3]
Viton® (FKM)	-20°C to 205°C (-4°F to 401°F) [4]	1000 psi (69 bar)	75A	Excellent resistance to petroleum-based oils, fuels, and silicone greases. [3][5] Not suitable for ketones.[5][6]
EPDM	-55°C to 150°C (-67°F to 302°F)	200 psi (14 bar)	70A	Excellent resistance to water, steam, alcohols, and some ketones.[1] Poor resistance to petroleum oils and greases.[1]
Silicone	-60°C to 232°C (-76°F to 450°F)	150 psi (10 bar)	70A	Good resistance to ozone, acids, and water.[4] Often used in pharmaceutical and food-grade applications.[2] [4]

Experimental Protocols

Gasket Material Selection Protocol

Objective: To select the appropriate **2614W94** gasket material for a specific application to ensure chemical compatibility and prevent seal failure.

Methodology:

- Identify all chemical compounds that will be in contact with the gasket, including process fluids, cleaning agents, and potential reaction byproducts.
- Determine the full operating temperature and pressure range of the application.
- Consult a chemical compatibility chart to cross-reference the identified chemicals with the available gasket materials (PTFE, Viton®, EPDM, Silicone).[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Evaluate the mechanical properties required for the application, such as hardness (durometer) and resistance to creep.[\[2\]](#)
- Select the gasket material that offers the best resistance to the chemical environment and maintains its integrity at the operational temperature and pressure.

Gasket Installation Protocol

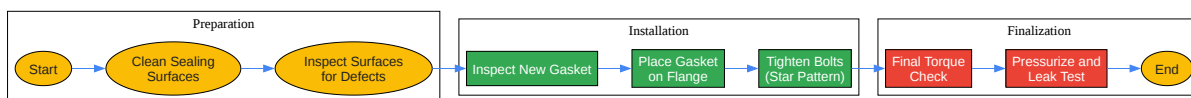
Objective: To ensure a leak-free seal through proper installation of the **2614W94** gasket.

Methodology:

- Preparation of Sealing Surfaces:
 - Thoroughly clean the flange faces or sealing surfaces. Remove any old gasket material, debris, or contaminants.
 - Inspect the sealing surfaces for any scratches, dents, or other imperfections that could compromise the seal.
 - Ensure the surfaces are clean and dry before proceeding.

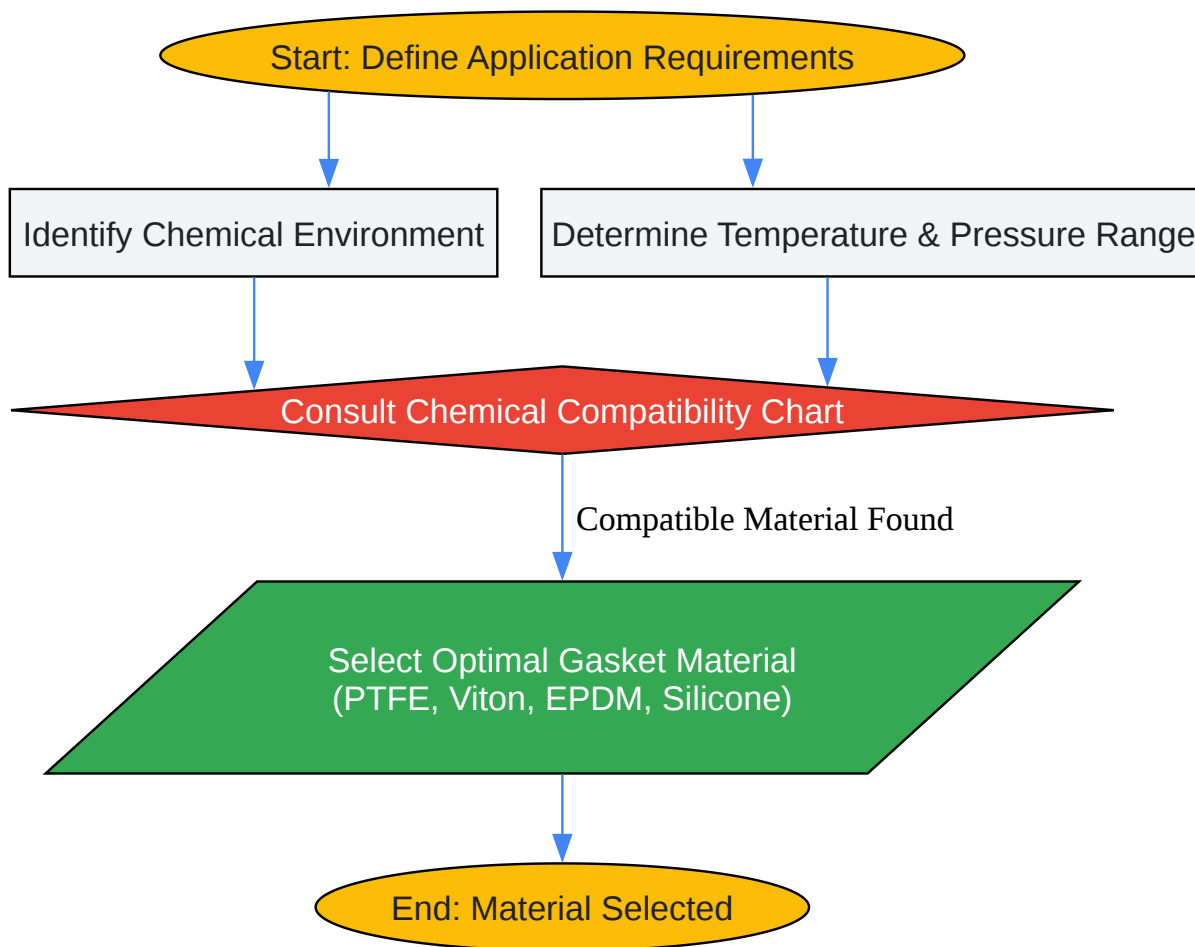
- Gasket Handling and Inspection:
 - Visually inspect the new **2614W94** gasket for any defects, such as cuts, tears, or imperfections.
 - Handle the gasket with clean gloves to prevent contamination.
- Gasket Placement:
 - Carefully place the gasket onto the center of the flange face, ensuring it is properly aligned with the bolt holes.
 - Do not apply any adhesive or sealant to the gasket or sealing surfaces unless explicitly specified for the application.
- Bolt Tightening Procedure:
 - Lubricate the threads and bearing surfaces of the bolts and nuts with a suitable lubricant to achieve accurate and uniform bolt loading.
 - Hand-tighten the bolts initially.
 - Use a calibrated torque wrench to tighten the bolts in a star or crisscross pattern to ensure even pressure distribution across the gasket.
 - Tighten the bolts in increments (e.g., 30%, 60%, and finally 100% of the recommended torque value). Consult engineering specifications for the recommended torque values for your specific flange and bolt size.
- Final Inspection:
 - After the final torque sequence, perform a final pass to ensure all bolts are at the specified torque.
 - Pressurize the system to the recommended operating pressure and check for any leaks.

Diagrams



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Caption: Gasket Installation Workflow.



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Caption: Gasket Material Selection Logic.

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